

2-Bromo-5-fluorophenylacetonitrile physical properties (melting point, boiling point)

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Compound of Interest

Compound Name: 2-Bromo-5-fluorophenylacetonitrile

Cat. No.: B1272632

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Technical Guide: Physical Properties of 2-Bromo-5-fluorophenylacetonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physical properties of **2-Bromo-5-fluorophenylacetonitrile**, a key intermediate in various synthetic applications. The information presented herein is intended to support research and development activities by providing reliable data and standardized experimental protocols.

Core Physical Properties

2-Bromo-5-fluorophenylacetonitrile (CAS No. 886761-96-2) is a crystalline solid at room temperature. Its key physical properties, melting and boiling points, are summarized in the table below. These values are critical for determining appropriate reaction conditions, purification methods, and storage requirements.

Physical Property	Value	Notes
Melting Point	70.6-70.8 °C	-
Boiling Point	271.7 °C	At 760 mmHg

Experimental Protocols

The following sections detail the standardized methodologies for the determination of the melting and boiling points of **2-Bromo-5-fluorophenylacetonitrile**. These protocols are based on established laboratory techniques for crystalline organic compounds.

Melting Point Determination

The melting point of **2-Bromo-5-fluorophenylacetonitrile** is determined using the capillary method with a calibrated melting point apparatus, such as a MelTemp or a Thiele tube.

Procedure:

- **Sample Preparation:** A small amount of the crystalline **2-Bromo-5-fluorophenylacetonitrile** is finely powdered. The dry powder is then packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated rapidly to a temperature approximately 15-20 °C below the expected melting point. The heating rate is then reduced to 1-2 °C per minute to ensure accurate determination.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has transitioned to a liquid is recorded as the end of the melting range. For a pure compound, this range is typically narrow.

Boiling Point Determination

The boiling point is determined using a microscale capillary method, suitable for small quantities of the substance.

Procedure:

- **Sample Preparation:** A small amount (approximately 0.5 mL) of molten **2-Bromo-5-fluorophenylacetonitrile** is placed in a small test tube.

- Capillary Inversion: A capillary tube, sealed at one end, is inverted and placed into the test tube with the open end submerged in the liquid.
- Apparatus Setup: The test tube assembly is attached to a thermometer and heated in a suitable heating bath (e.g., silicone oil).
- Heating and Observation: The bath is heated until a steady stream of bubbles emerges from the open end of the inverted capillary tube. The heating is then discontinued, and the bath is allowed to cool slowly.
- Boiling Point Reading: The temperature at which the bubbling ceases and the liquid just begins to enter the capillary tube is recorded as the boiling point. This is the temperature at which the vapor pressure of the liquid equals the external atmospheric pressure.

Workflow Visualization

The logical workflow for the experimental determination of the physical properties of **2-Bromo-5-fluorophenylacetonitrile** is illustrated in the diagram below. This visualization provides a clear, step-by-step representation of the process from sample preparation to data recording.

Experimental Workflow for Physical Property Determination.

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